

Technical Application Note: In Vivo Utilization of 2-Methoxypyridine-4-carboximidamide HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methoxypyridine-4-carboximidamide hydrochloride
Cat. No.: B13111560

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Introduction & Mechanism of Action

2-Methoxypyridine-4-carboximidamide hydrochloride (CAS: 1679340-93-2) acts as a competitive inhibitor for enzymes that recognize the guanidinium group of arginine. Its structural core—a pyridine ring substituted with a methoxy group and a carboximidamide (amidine) moiety—mimics the physiochemical properties of asymmetric dimethylarginine (ADMA).

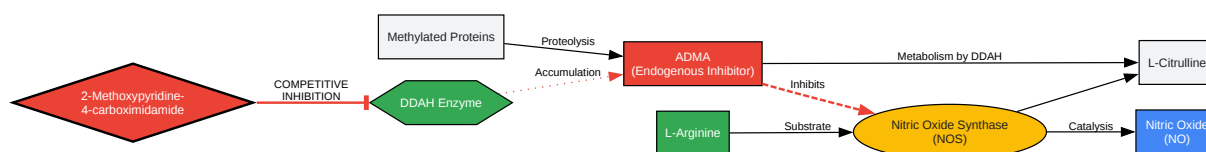
Primary Biological Targets

- DDAH Inhibition (Primary Application):** The compound competes with ADMA for the active site of DDAH1/2. Inhibition of DDAH leads to the accumulation of endogenous ADMA, which subsequently inhibits Nitric Oxide Synthase (NOS), reducing NO production.^[1]
- Serine Protease Inhibition:** The amidine group forms a salt bridge with the Aspartate residue (Asp189 in trypsin) at the bottom of the S1 specificity pocket of serine proteases (e.g., Thrombin, Factor Xa, Matriptase).

- Sodium Channel Modulation: Recent screens suggest potential activity as a voltage-gated sodium channel blocker due to its cationic nature at physiological pH.

Mechanistic Pathway (DDAH/NOS Axis)

The following diagram illustrates the intervention point of 2-Methoxypyridine-4-carboximidamide within the arginine-NO metabolic cascade.



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Caption: Mechanism of Action. The compound inhibits DDAH, causing ADMA accumulation, which suppresses NO production.[1]

Physicochemical Properties & Formulation

Successful in vivo delivery requires strict adherence to solubility and pH parameters, as the amidine group is highly basic (pKa ~11-12).

Property	Value/Description	Implication for In Vivo Use
Molecular Weight	~187.63 g/mol (HCl salt)	Rapid systemic distribution; high renal clearance.
Solubility	>50 mg/mL in Water/Saline	Excellent for IV/IP administration.
LogP	~0.1 (Hydrophilic)	Poor blood-brain barrier (BBB) penetration; low oral bioavailability.
pKa	~11.5 (Amidine)	Critical: Solutions will be basic. Must buffer to pH 7.4 to prevent tissue necrosis.
Appearance	White to off-white hygroscopic solid	Store in desiccator at -20°C.

Formulation Protocol (Vehicle Selection)

Recommended Vehicle: Phosphate Buffered Saline (PBS), pH 7.4. Avoid DMSO if possible, as the salt is highly water-soluble.

Step-by-Step Preparation (10 mg/mL Stock):

- Weigh 10.0 mg of 2-Methoxypyridine-4-carboximidamide HCl.
- Dissolve in 900 μ L of sterile DNase/RNase-free water. Vortex until clear (usually <30 seconds).
- Add 100 μ L of 10x PBS to buffer the solution.
- Check pH: The amidine moiety may raise pH. Adjust to pH 7.2–7.6 using dilute HCl (0.1 N) if necessary.
- Sterile Filter: Pass through a 0.22 μ m PES syringe filter.

- **Stability:** Use fresh. Do not store aqueous solutions >24 hours at 4°C due to potential amidine hydrolysis.

Pharmacokinetics (PK) & Dosing Guidelines

Due to its hydrophilic nature and low molecular weight, the compound exhibits "flash" kinetics—rapid distribution and rapid renal elimination.

Predicted PK Parameters (Mouse)

- **T_{max} (IP):** 15–30 minutes.
- **Half-life (t_{1/2}):** 45–90 minutes.
- **Bioavailability (F):** >95% (IP/IV), <20% (PO).
- **Clearance:** Renal (Glomerular filtration).

Recommended Dosing Regimens

Application	Route	Dose Range	Frequency	Rationale
Acute DDAH Inhibition	IV (Bolus)	5 – 10 mg/kg	Single Dose	Immediate saturation of vascular DDAH.
Chronic Studies	IP	20 – 50 mg/kg	BID (Twice Daily)	Compensates for rapid renal clearance.
Minipump Infusion	SC	1 – 5 mg/kg/hr	Continuous	Maintains steady-state inhibition for >24h.

Experimental Protocols

Protocol A: Assessment of Vascular NO Modulation (Hypertension Model)

This protocol validates the compound's efficacy by measuring its ability to raise blood pressure via NO suppression.

Materials:

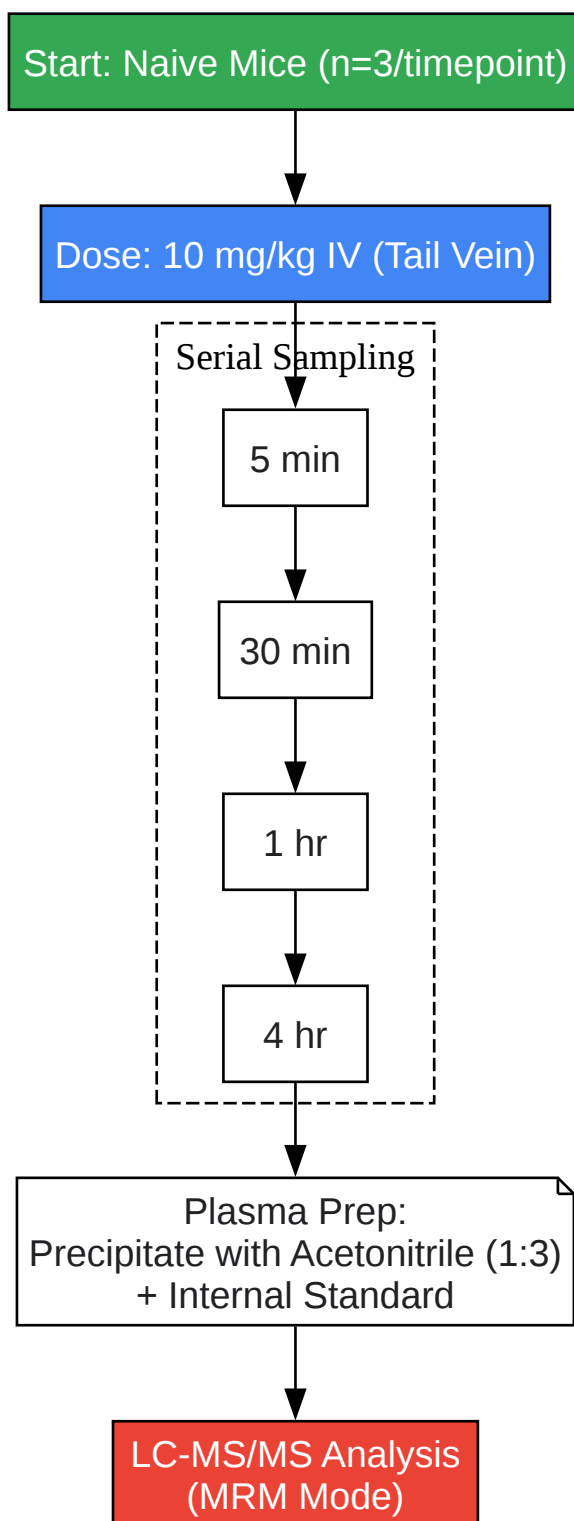
- Male C57BL/6 mice (8-10 weeks).
- Tail-cuff plethysmography system or Telemetry implants.
- Formulated Compound (5 mg/mL in PBS).

Workflow:

- Baseline: Measure baseline Mean Arterial Pressure (MAP) for 3 days prior to study.
- Administration: Administer 30 mg/kg IP of 2-Methoxypyridine-4-carboximidamide HCl.
- Monitoring: Measure MAP at T=0.5h, 1h, 2h, 4h, and 6h post-dose.
- Endpoint: Collect plasma at T=2h (peak effect).
- Analysis:
 - Physiological: Expect transient increase in MAP (5–15 mmHg) due to reduced vasodilation.
 - Biochemical: Quantify plasma ADMA levels using LC-MS/MS. Effective inhibition should increase plasma ADMA by >50%.

Protocol B: Pharmacokinetic Profiling (Plasma Stability)

Since amidines can be metabolically labile, verifying exposure is critical.



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Caption: Pharmacokinetic workflow for determining half-life and clearance.

Safety & Toxicology

Warning: This compound is a potent structural mimic of arginine.

- Hypotension/Hypertension Paradox: While DDAH inhibition raises BP, high doses (>100 mg/kg) may non-specifically block Sodium Channels or Ganglionic Nicotinic receptors, leading to acute hypotension or arrhythmia.
- Renal Crystallization: High doses in dehydrated animals may lead to crystallization in the renal tubules. Ensure animals are well-hydrated.
- Handling: Wear PPE. Amidine salts are irritants to mucous membranes.

References

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